

Personal protective equipment for handling 6-Chloronicotinaldehyde

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Compound of Interest

Compound Name: 6-Chloronicotinaldehyde

Cat. No.: B1585923

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Essential Safety and Handling Guide for 6-Chloronicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-Chloronicotinaldehyde** (CAS No. 23100-12-1), a versatile intermediate in pharmaceutical and agrochemical synthesis. Adherence to these procedures is paramount for ensuring personal safety and environmental compliance in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

6-Chloronicotinaldehyde is classified as a hazardous chemical that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[2] Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Recommended Personal Protective Equipment for Handling **6-Chloronicotinaldehyde**

Protection Type	Recommended PPE	Standard/Specification
Eye and Face Protection	Tight-sealing safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Chemical-resistant gloves (inspect before use) and a lab coat or appropriate protective clothing.	Use proper glove removal technique to avoid skin contact.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or if irritation is experienced, especially when dust formation is possible.	Particulates filter conforming to EN 143 is recommended.[1][4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **6-Chloronicotinaldehyde** is crucial to minimize risk. All handling of this compound should be conducted in a certified chemical fume hood to control exposure.[5]

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[1]
- Gather all necessary PPE as specified in Table 1 and inspect it for integrity.
- Designate a specific, well-ventilated work area within a chemical fume hood.
- Have appropriate spill cleanup materials readily available.

Handling:

- Wear all required PPE before handling the compound.

- Avoid the formation of dust and aerosols.[3]
- Do not get the substance in your eyes, on your skin, or on your clothing.[1]
- Avoid ingestion and inhalation.[1]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3]

Post-Handling:

- Decontaminate the work area.
- Properly remove and dispose of contaminated gloves and other disposable PPE in accordance with applicable regulations.[3]
- Store **6-Chloronicotinaldehyde** in a tightly closed container in a dry, cool, and well-ventilated place, preferably under an inert atmosphere.[1][6]

Disposal Plan

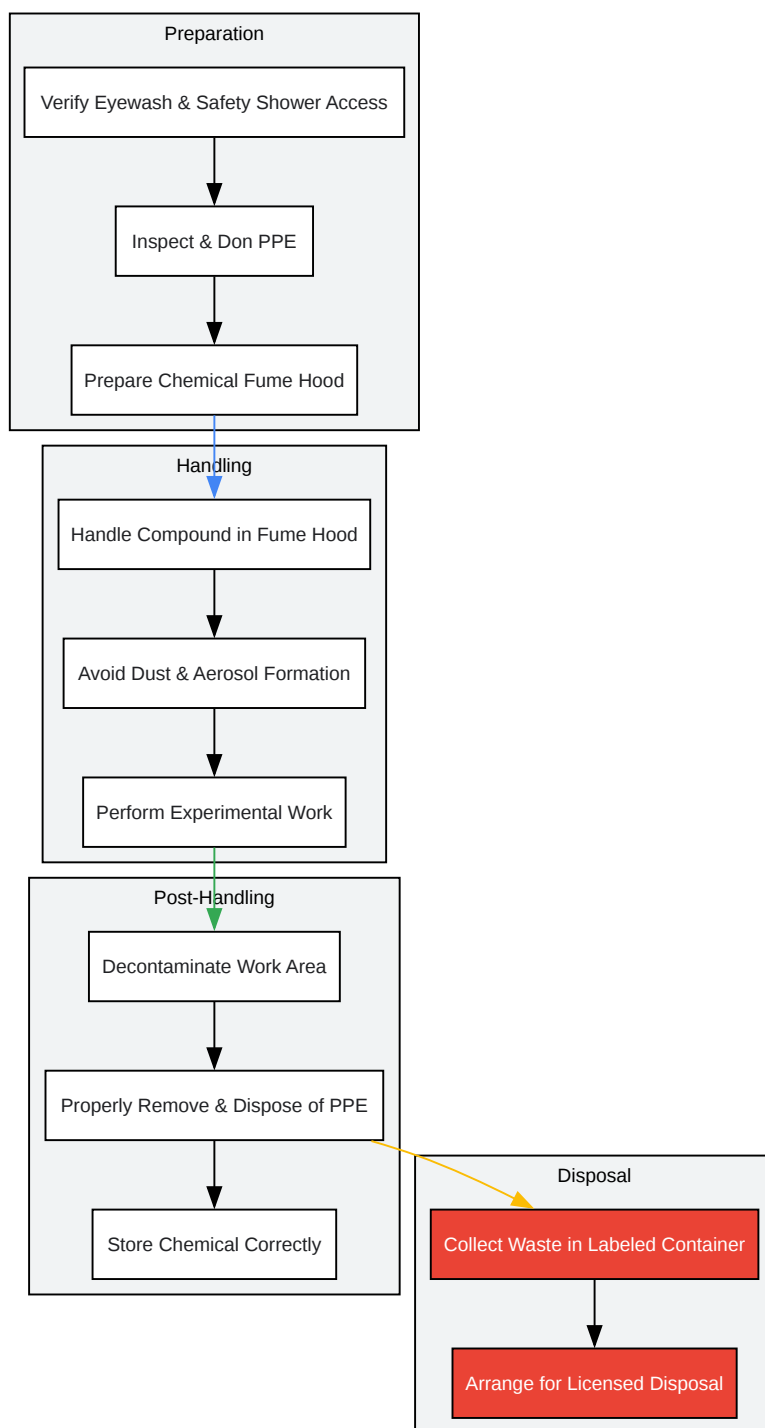
The disposal of **6-Chloronicotinaldehyde** and its contaminated materials must be treated as hazardous waste.

- Chemical Waste: Unused or surplus **6-Chloronicotinaldehyde** should be offered to a licensed professional waste disposal company.[3] Do not dispose of it down the drain.[3]
- Contaminated Materials: All contaminated items, including PPE, must be placed in a suitable, closed container labeled as "Hazardous Waste" and disposed of as unused product through a licensed disposal service.[3][5]

Experimental Workflow and Safety Procedures

The following diagram illustrates the essential workflow for the safe handling of **6-Chloronicotinaldehyde**, from initial preparation to final disposal.

Workflow for Safe Handling of 6-Chloronicotinaldehyde



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Caption: Safe handling workflow for **6-Chloronicotinaldehyde**.

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